

Acitazanolast Hydrate: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Acitazanolast hydrate*

Cat. No.: *B12723023*

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An in-depth guide to the chemical structure, properties, and mechanism of action of the mast cell stabilizer, **Acitazanolast hydrate**.

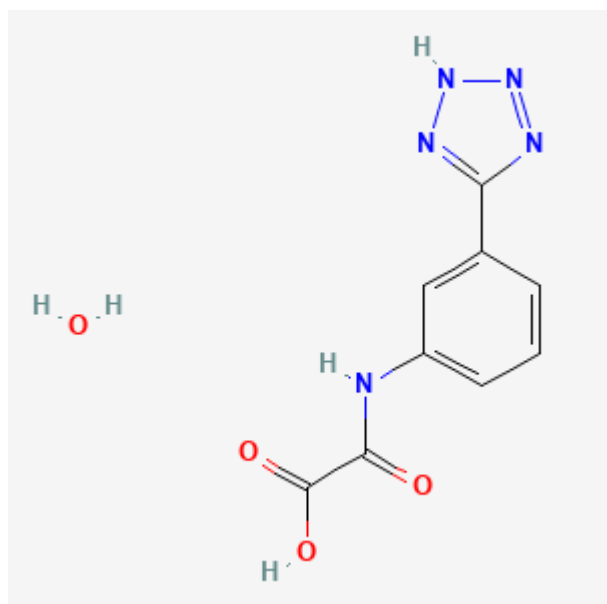
Introduction

Acitazanolast hydrate is an anti-allergic agent currently investigated for its potential in treating conditions such as allergic rhinitis and asthma.^[1] It functions as a mast cell stabilizer, inhibiting the release of histamine and other inflammatory mediators that trigger allergic symptoms. This technical document provides a comprehensive overview of the chemical and physical properties of **Acitazanolast hydrate**, its mechanism of action, and example experimental protocols relevant to its development.

Chemical Structure and Properties

Acitazanolast hydrate is the monohydrate form of Acitazanolast. Its chemical identity and key properties are summarized below.

Chemical Structure:



Caption: 2D structure of **Acitazanolast Hydrate**.

Table 1: Chemical and Physical Properties of **Acitazanolast Hydrate**

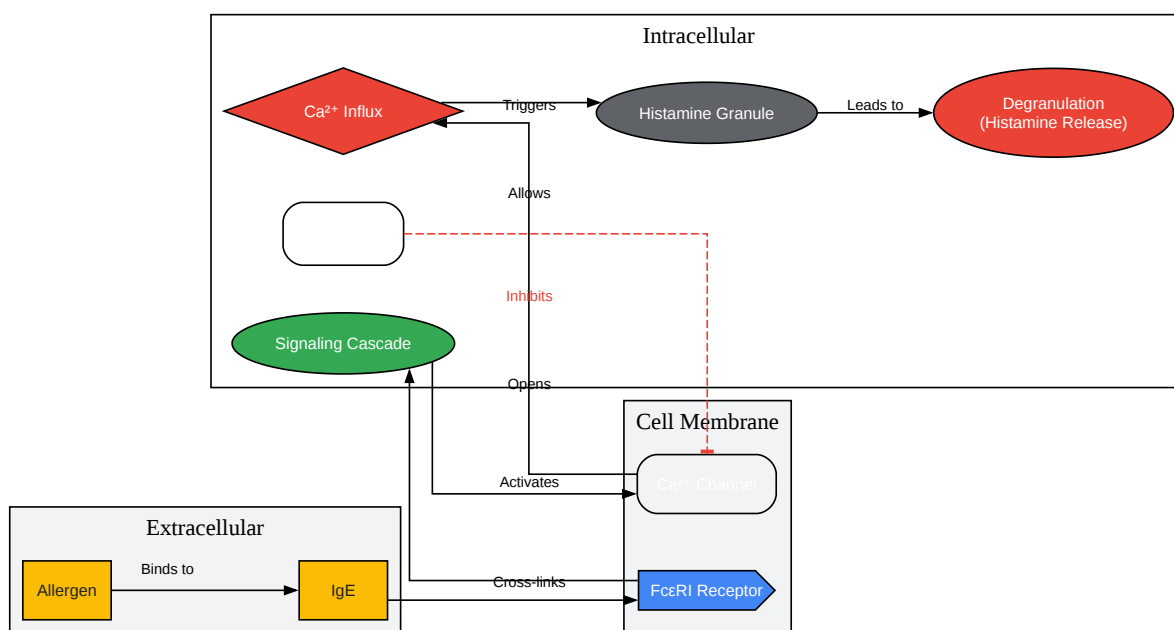
| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 2-oxo-2-[3-(2H-tetrazol-5-yl)anilino]acetic acid;hydrate | [2] |
| Synonyms | Acitazanolast monohydrate, Zepelin | [2] |
| CAS Number | 1184521-48-9 | [2] |
| Molecular Formula | C ₉ H ₉ N ₅ O ₄ | [2] |
| Molecular Weight | 251.20 g/mol | [2] |
| Solubility | Data not available in searched resources. | |
| Melting Point | Data not available in searched resources. | |
| pKa | Data not available in searched resources. | |

Mechanism of Action: Mast Cell Stabilization

Acitazanolast hydrate exerts its anti-allergic effects by stabilizing mast cells, which are key players in the allergic cascade. Upon exposure to an allergen, mast cells degranulate, releasing a flood of inflammatory mediators like histamine. **Acitazanolast hydrate** inhibits this degranulation process.

The proposed mechanism involves the inhibition of calcium ion influx into mast cells.^[1] An increase in intracellular calcium is a critical trigger for mast cell degranulation. By preventing this calcium surge, **Acitazanolast hydrate** effectively blocks the release of histamine and other pro-inflammatory substances, thereby mitigating the symptoms of an allergic reaction.^[1]

Below is a diagram illustrating the IgE-mediated mast cell degranulation pathway and the inhibitory action of **Acitazanolast hydrate**.



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Caption: IgE-Mediated Mast Cell Degranulation and Inhibition by **Acitazanolast Hydrate**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Acitazanolast hydrate** are not readily available in the public domain. The following sections provide representative methodologies based on general principles for similar chemical compounds.

Example Synthesis of a Tetrazole-Containing Compound

The synthesis of tetrazole-containing compounds often involves the cyclization of a nitrile with an azide source. A general, hypothetical multi-step synthesis for a compound structurally related to Acitazanolast is outlined below.

Disclaimer: This is a hypothetical synthesis and has not been validated for Acitazanolast.

Step 1: Synthesis of 3-cyanobenzoyl chloride

- To a solution of 3-cyanobenzoic acid in thionyl chloride, add a catalytic amount of dimethylformamide (DMF).
- Reflux the mixture for 2 hours.
- Remove the excess thionyl chloride under reduced pressure to obtain 3-cyanobenzoyl chloride.

Step 2: Synthesis of N-(3-cyanophenyl)oxamic acid

- Dissolve 3-aminobenzonitrile in a suitable aprotic solvent (e.g., tetrahydrofuran).
- Cool the solution to 0°C and add oxalyl chloride dropwise.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench the reaction with water and extract the product with an organic solvent.
- Purify the crude product by recrystallization to yield N-(3-cyanophenyl)oxamic acid.

Step 3: Synthesis of Acitazanolast from N-(3-cyanophenyl)oxamic acid

- Dissolve N-(3-cyanophenyl)oxamic acid in a suitable solvent such as DMF.
- Add sodium azide and ammonium chloride.
- Heat the reaction mixture at 120°C for 24 hours.
- Cool the reaction mixture and acidify with hydrochloric acid to precipitate the product.
- Filter and wash the solid with water to obtain Acitazanolast.

Step 4: Formation of **Acitazanolast Hydrate**

- Dissolve the synthesized Acitazanolast in a minimal amount of hot water.
- Allow the solution to cool slowly to room temperature.
- Collect the resulting crystals by filtration and dry under vacuum to obtain **Acitazanolast hydrate**.

Example RP-HPLC Method for Quantification

A validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method is crucial for determining the purity and concentration of **Acitazanolast hydrate** in bulk drug substance and pharmaceutical formulations. The following is a representative RP-HPLC method.

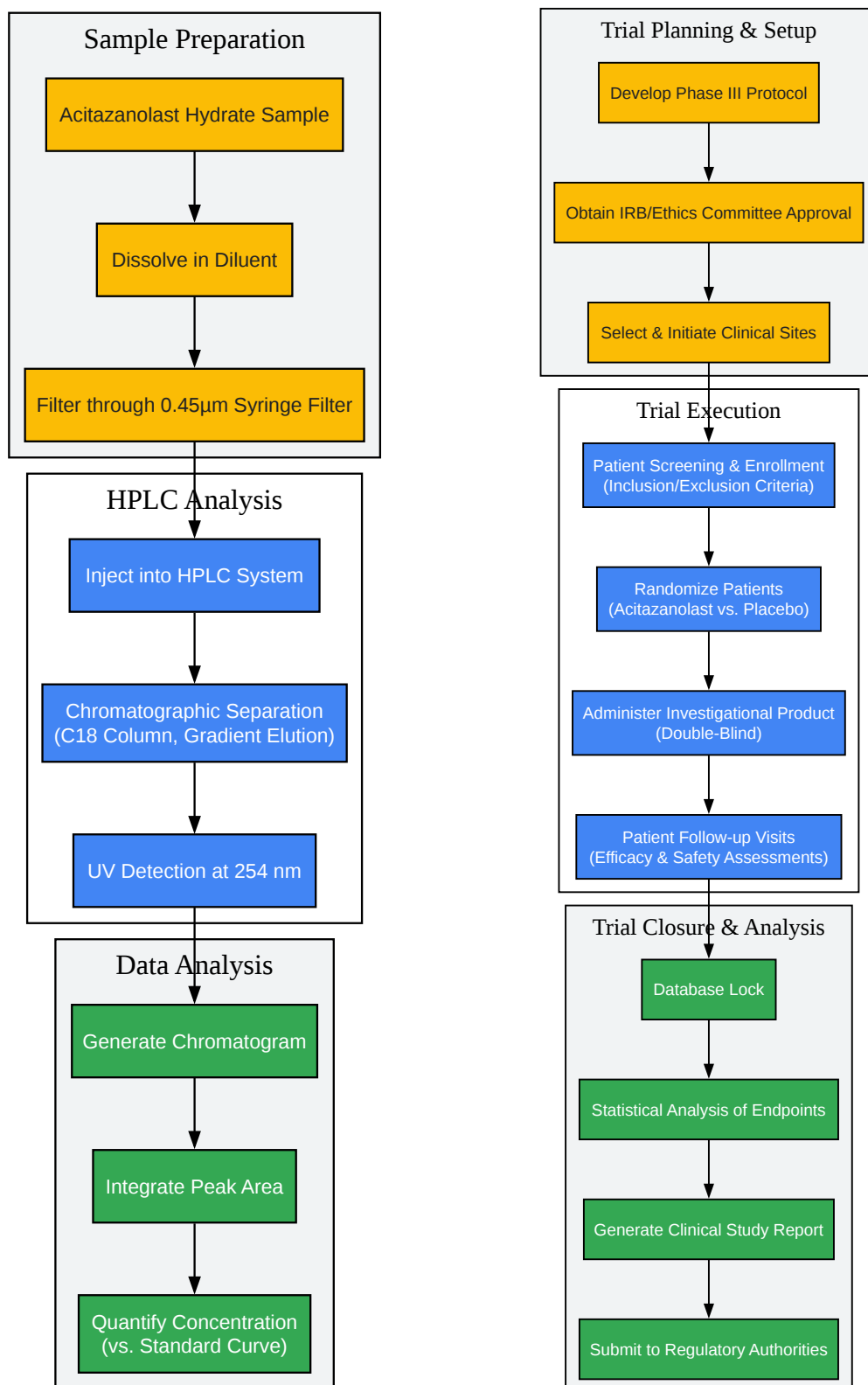
Disclaimer: This is a generic RP-HPLC method and would require optimization and validation for **Acitazanolast hydrate**.

Table 2: Example RP-HPLC Method Parameters

| Parameter | Condition |
|----------------------|-------------------------------|
| Column | C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase A | 0.1% Formic acid in Water |
| Mobile Phase B | Acetonitrile |
| Gradient | 5% B to 95% B over 15 minutes |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30°C |
| Detection Wavelength | 254 nm |
| Injection Volume | 10 µL |

Method Validation Parameters: The method would need to be validated according to ICH guidelines, assessing parameters such as:

- Specificity
- Linearity
- Range
- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantitation (LOQ)
- Robustness



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References

- 1. Validated HPLC method for simultaneous determination of azelastine hydrochloride fluticasone propionate and oxymetazoline in nasal mucosa and nasopharyngeal swabs from real human samples - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Acitazanolast Hydrate | C₉H₉N₅O₄ | CID 11954321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Acitazanolast Hydrate: A Technical Overview for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12723023#acitazanolast-hydrate-chemical-structure-and-properties]

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